

An In-depth Technical Guide to the Safe Handling of Tributylmethylammonium Hydroxide

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Compound of Interest

Compound Name: Tributylmethylammonium

Cat. No.: B1194469

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Tributylmethylammonium** hydroxide (TBMH), a quaternary ammonium compound utilized in various chemical and pharmaceutical applications. Due to its hazardous nature, a thorough understanding of its properties and associated risks is crucial for ensuring laboratory safety. This document outlines the potential hazards, proper handling procedures, personal protective equipment (PPE) requirements, and emergency protocols.

Chemical and Physical Properties

Tributylmethylammonium hydroxide is a strong base, typically supplied as a solution in water or methanol. It is corrosive and can cause severe burns upon contact.^{[1][2]} The physical and chemical properties are summarized in the table below. Data for the closely related and well-documented Tetrabutylammonium hydroxide (TBAH) is also included for comparison and as a surrogate where specific data for TBMH is limited.

Property	Tributylmethylammonium Hydroxide	Tetrabutylammonium Hydroxide
Molecular Formula	C13H31NO	C16H37NO
Molecular Weight	217.39 g/mol [3]	259.47 g/mol [4]
CAS Number	32680-30-1[3]	2052-49-5[4]
Appearance	Powder; marketed as an aqueous solution which is a clear, colorless liquid.[1][5][6]	Colorless to light yellow transparent liquid.[6]
Odor	Odorless[1]	Not specified
pH	Alkaline[1]	>13 (10% solution)[7]
Melting Point	Decomposes on boiling.[1]	27-30 °C[6]
Boiling Point	Decomposes on boiling.[1]	100 °C[6]
Solubility	Mixes with water.[1]	Soluble in water and most organic solvents.[4]
Vapor Pressure	Negligible[1]	Not available
Stability	Considered stable, but decomposes on boiling.[1]	Decomposes when heated, producing tributylamine and 1-butene.[8]

Hazard Identification and Toxicity

Tributylmethylammonium hydroxide is classified as a hazardous substance.[1] It is corrosive and can cause severe chemical burns to the skin, eyes, and respiratory and gastrointestinal tracts.[1][2][9] Ingestion may be harmful or fatal.[1]

Hazard	Description
Acute Oral Toxicity	Harmful if swallowed. Accidental ingestion may be fatal or cause serious damage to health.[1] Can produce chemical burns in the oral cavity and gastrointestinal tract.[1] For the analogue Tetrabutylammonium hydroxide, the LD50 (oral, rat) is >300 to ≤2000 mg/kg bw.[9]
Skin Corrosion/Irritation	Causes severe skin burns and irritation.[1][2][3]
Eye Damage/Irritation	Causes serious eye damage, with a risk of blindness.[1][3] Vapors or mists can be extremely irritating.[1]
Inhalation Toxicity	Inhalation of mists or vapors can be extremely hazardous, potentially leading to spasm, irritation of the larynx and bronchi, chemical pneumonitis, and pulmonary edema.[1][2]
Aquatic Toxicity	Toxic to aquatic organisms.[1]

Toxicological Data:

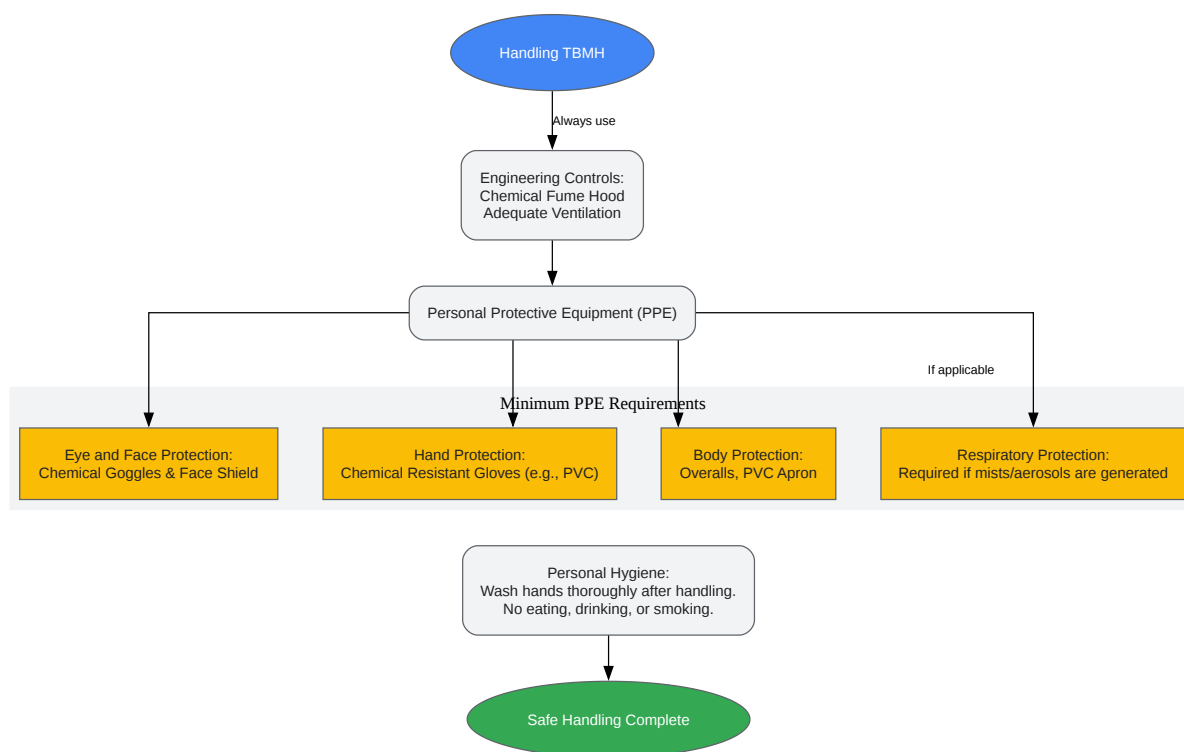
Test	Species	Route	Value	Reference
LDLo	Mouse	Subcutaneous	30 mg/kg	[1]
LD50 (analogue TBAH)	Rat	Oral	>300 to ≤2000 mg/kg bw	[9]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Tributylmethyammonium hydroxide**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.



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Caption: Personal Protective Equipment (PPE) workflow for handling TBMH.

Handling Procedures

- Ventilation: Always handle **Tributylmethylammonium** hydroxide in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[5\]](#)[\[10\]](#)
- Avoid Contact: Avoid all personal contact, including inhalation of vapors or mists.[\[1\]](#) Do not get in eyes, on skin, or on clothing.[\[5\]](#)[\[10\]](#)
- Ignition Sources: Keep away from heat and sources of ignition.
- Empty Containers: Empty containers may retain product residue and can be hazardous. Do not cut, drill, grind, or weld on or near the container.[\[1\]](#)

Storage Requirements

- Container: Store in the original, tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Incompatibilities: Store away from strong acids and oxidizing agents.[\[1\]](#)[\[10\]](#) Avoid contact with copper, aluminum, and their alloys.[\[1\]](#)
- Security: Store in a locked-up area accessible only to authorized personnel.[\[11\]](#)

Experimental Protocols

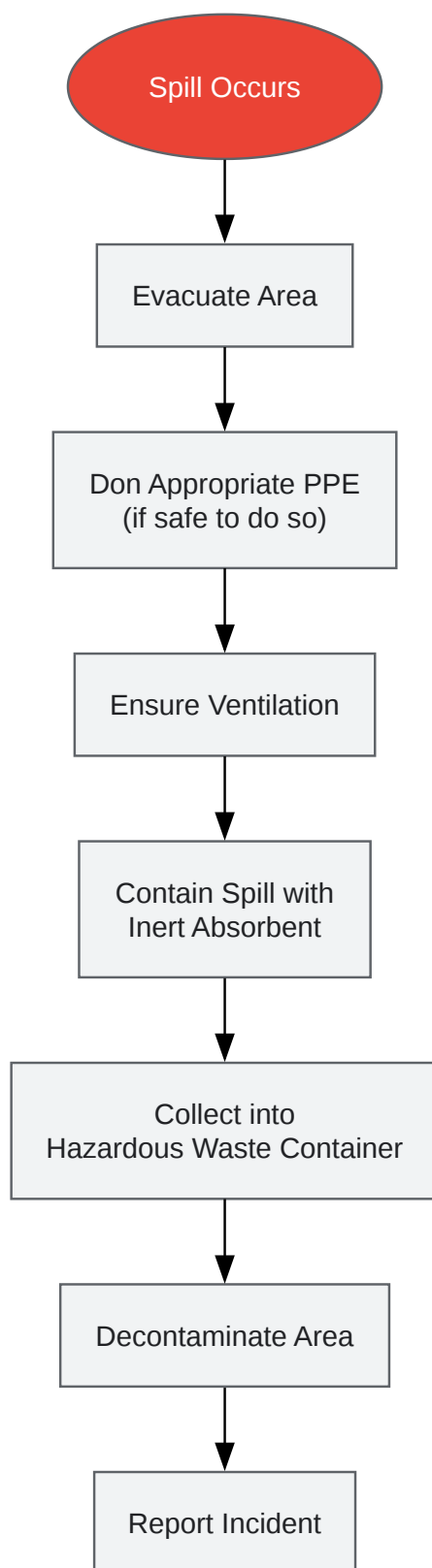
General Experimental Setup

- Preparation: Before starting any experiment, ensure that an emergency shower and eyewash station are readily accessible and have been tested.[\[11\]](#)
- PPE Donning: Put on all required PPE as detailed in the diagram above. This includes, at a minimum, chemical-resistant gloves, chemical goggles, a face shield, and a lab coat or apron.[\[1\]](#)[\[12\]](#)
- Fume Hood: Conduct all manipulations of **Tributylmethylammonium** hydroxide inside a certified chemical fume hood to minimize inhalation exposure.[\[10\]](#)
- Dispensing: When transferring the solution, use appropriate tools (e.g., pipette with a bulb, graduated cylinder) to avoid splashes.

- Post-Experiment: After completion, decontaminate all surfaces and equipment. Wash hands and any exposed skin thoroughly.

Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the immediate area.[\[11\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: For minor spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand, or earth).[\[5\]](#) Do not use combustible materials.
- Collection: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the spill to the appropriate safety personnel.

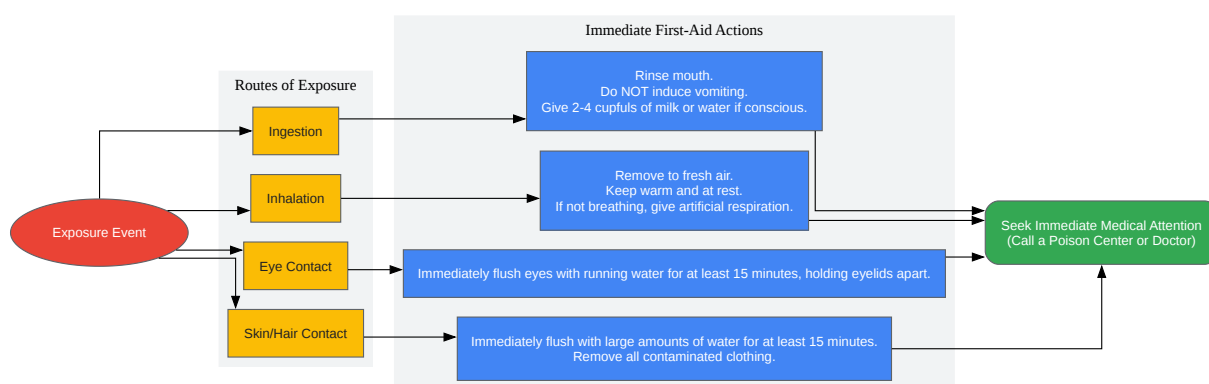


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Caption: Logical workflow for responding to a TBMH spill.

Emergency and First-Aid Procedures

Immediate action is critical in the event of exposure. Urgent hospital treatment is likely to be needed in all cases of significant exposure.^[1]



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Caption: First-aid response pathways following exposure to TBMH.

Detailed First-Aid Measures

- Eye Contact: Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.^{[1][2]} Ensure complete irrigation by occasionally lifting the upper and lower lids.^[1] Seek immediate medical attention.^[2]
- Skin Contact: Immediately flush the affected area with large amounts of water for at least 15 minutes, using a safety shower if available.^[1] Quickly remove all contaminated clothing and

footwear.[1] Seek immediate medical attention.[2]

- Inhalation: Remove the victim from the contaminated area to fresh air.[1] Lay the patient down and keep them warm and rested.[1] If breathing is difficult or has stopped, administer artificial respiration.[2][10] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[10] If the victim is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink.[5] Never give anything by mouth to an unconscious person.[5][10] Seek immediate medical attention.[2]

Fire and Explosion Hazard

Tributylmethylammonium hydroxide is a combustible solid that burns but propagates flame with difficulty.[1] Dust clouds from the solid form can be explosive.[1]

- Extinguishing Media: Use water spray, fog, or foam.[1]
- Hazardous Combustion Products: Combustion can produce carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[1] Corrosive fumes may also be emitted.[1]
- Firefighting Procedures: Firefighters should wear full body protective clothing and self-contained breathing apparatus (SCBA).[1][10]

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[1] This material and its container must be disposed of as hazardous waste.[1] Do not allow it to enter drains or waterways. Puncture containers to prevent re-use before landfill disposal.[1]

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive risk assessment. Always refer to the most current Safety Data Sheet (SDS) for

Tributylmethylammonium hydroxide before use.

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